

Comparative Guide: Optical Rotation & Stereochemistry of Dimethylamino-epsilon-caprolactam

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Compound of Interest

Compound Name: *L(-)-alpha-Dimethylamino-epsilon-capro-lactam*

CAS No.: 88764-68-5

Cat. No.: B3295419

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Executive Summary

-Dimethylamino-

-caprolactam (DMCLA) is a critical chiral intermediate used primarily as an optical resolving agent for carboxylic acids (e.g., mandelic acid) and as a precursor in the synthesis of lactam-based pharmaceuticals. It is the

-dimethyl derivative of

-amino-

-caprolactam (ACL), which is biologically derived from L-Lysine.

The optical activity of DMCLA is distinct and high-magnitude, making it an excellent candidate for purity analysis via polarimetry.

Key Data Summary

Property	L(-)-Isomer	D(+)-Isomer
Common Name	L-DMCLA	D-DMCLA
IUPAC Name	(S)-3-(dimethylamino)azepan-2-one	(R)-3-(dimethylamino)azepan-2-one
Specific Optical Rotation	-29.3° (c=2, H O)	+29.3° (c=2, H O)
Stereocenter Configuration	(S)	(R)
Primary Precursor	L-Lysine / L-ACL	D-ACL (or via resolution)
CAS Registry	58916-64-2 (Generic L)	88764-67-4

Chemical Profile & Stereochemistry

Structural Basis of Rotation

The optical rotation in DMCLA arises from the chiral carbon at the C3 () position of the azepan-2-one ring. The bulky dimethylamino group creates significant steric differentiation between the enantiomers, resulting in a specific rotation magnitude () that allows for precise enantiomeric excess (ee) determination.

- L(-)-DMCLA: Corresponds to the (S) configuration. It is synthesized directly from L-Lysine via cyclization to L-ACL followed by reductive methylation.
- D(+)-DMCLA: Corresponds to the (R) configuration. It acts as a mirror image, rotating plane-polarized light in the dextrorotatory (+) direction.

Solvent Dependency

While water is the standard solvent for reporting values for this compound (due to its high solubility and stability in aqueous media), polar organic solvents like ethanol or methanol may shift the rotation value slightly due to hydrogen bonding interactions with the lactam carbonyl.

- Standard Condition:

g/100 mL, Water, 20°C, 589 nm (Sodium D-line).

Experimental Protocols

Protocol A: Polarimetric Measurement

Objective: Determine the specific optical rotation of a synthesized DMCLA sample to verify enantiomeric purity.

Reagents & Equipment:

- Analytical Balance (Precision mg).
- Polarimeter (Sodium D-line, 589 nm).
- Solvent: Deionized Water (degassed).
- Temperature Control: Water bath or Peltier system at .

Workflow:

- Sample Preparation: Weigh exactly g of the DMCLA sample.
- Dissolution: Transfer to a 100 mL volumetric flask. Dissolve in approximately 80 mL of deionized water. Sonicate if necessary to ensure complete dissolution. Dilute to the mark.
- Blanking: Fill the polarimeter cell (1 dm path length) with pure solvent (water). Zero the instrument.
- Measurement: Rinse the cell with the sample solution. Fill completely, ensuring no bubbles remain in the light path.

- Reading: Record the observed rotation (). Take the average of 5 readings.

- Calculation:

Where

is path length in dm (usually 1) and

is concentration in g/mL (0.02 g/mL for a 2% solution).

Protocol B: Synthesis & Resolution Pathway

The following workflow describes the generation of L-DMCLA from bio-based L-Lysine and the subsequent use of D-DMCLA for resolving racemic acids.

1. Synthesis of L-DMCLA (Eschweiler-Clarke Methylation)

- Precursor: L-
-amino-
-caprolactam (L-ACL).^{[1][2]}
- Reagents: Formaldehyde (HCHO), Formic Acid (HCOOH).
- Mechanism: The primary amine of L-ACL is methylated using formaldehyde as the carbon source and formic acid as the hydride donor. The stereocenter at C3 is preserved, yielding L(-)-DMCLA.

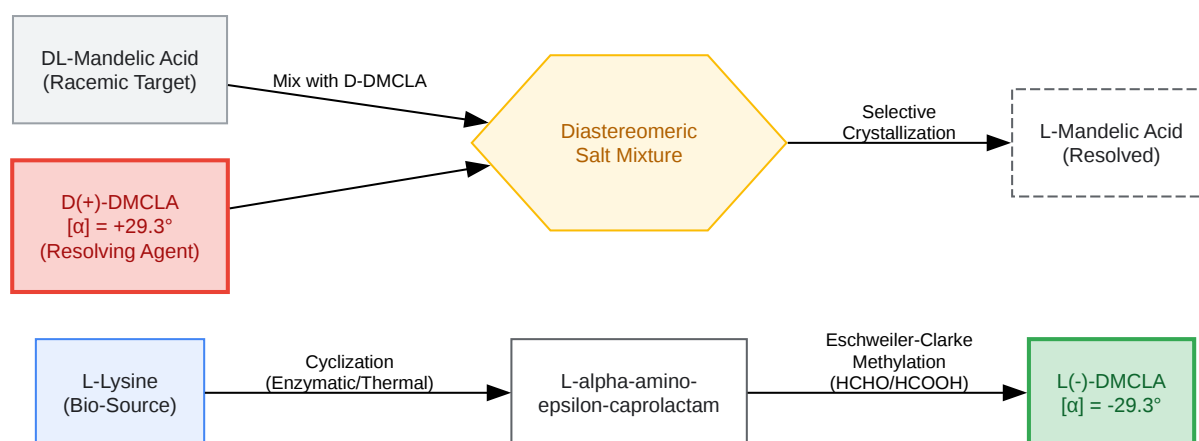
2. Application: Resolution of DL-Mandelic Acid

- Concept: D(+)-DMCLA is used as a resolving agent.^[3] It forms diastereomeric salts with DL-Mandelic Acid.^[3]
- Selectivity: The pair D-Mandelic Acid / D-DMCLA and L-Mandelic Acid / D-DMCLA have different solubilities in acetone/water.
- Result: Crystallization yields the pure diastereomeric salt, which is then acidified to recover the optically pure acid.

Visualizing the Pathways

Diagram 1: Synthesis and Resolution Logic

This diagram illustrates the flow from L-Lysine to L-DMCLA and the parallel application of D-DMCLA in resolving racemic mixtures.



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Figure 1: Synthesis of L-DMCLA from L-Lysine and the application of D-DMCLA in optical resolution.

Technical Considerations for Researchers

Enantiomeric Purity & Stability

- Racemization Risk: Like many

-amino carbonyls, DMCLA can undergo racemization under strongly basic conditions or high temperatures. Synthesis protocols usually maintain a pH < 9 during workup to preserve optical activity.

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation or moisture absorption, which can alter weight-based rotation measurements.

Comparative Analysis with Alternatives

When compared to other resolving agents (e.g., phenylethylamine), DMCLA offers:

- Higher Molecular Weight: Leads to distinct crystal packing in diastereomeric salts.
- Tertiary Amine Functionality: The dimethylamino group provides a strong basic center without the competing hydrogen bonding of a primary amine, often resulting in sharper solubility differences between diastereomers.

Troubleshooting Polarimetry

If observed rotation deviates from

:

- Check Water Content: DMCLA is hygroscopic. If the sample contains water, the effective concentration () is lower than calculated, reducing the observed rotation. Dry the sample over P
O before weighing.
- Check pH: Ensure the solution is neutral. Protonation of the tertiary amine (in acidic media) will significantly alter the electronic environment and the specific rotation value.

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